

Safety and handling precautions for 2,6-Dimethoxynaphthalene

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Compound of Interest

Compound Name: 2,6-Dimethoxynaphthalene

Cat. No.: B181337

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An In-depth Technical Guide to the Safe Handling of 2,6-Dimethoxynaphthalene

This document provides comprehensive safety and handling information for **2,6-Dimethoxynaphthalene**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, associated hazards, and recommended procedures for its safe use in a laboratory setting.

Physicochemical and Identification Data

2,6-Dimethoxynaphthalene is an aromatic ether. Its key identifiers and physical properties are summarized below.

Property	Value	Citation(s)
CAS Number	5486-55-5	[1][2][3]
EC Number	226-816-9	[1]
Molecular Formula	C ₁₂ H ₁₂ O ₂	[1][2][3]
Molecular Weight	188.22 g/mol	[1][3]
Physical Form	Solid, crystals, or crystalline powder.	[4]
Appearance	Pale cream to cream.	[4]
Melting Point	151.0 - 157.0 °C	[4]
Storage Class	11 - Combustible Solids.	
Water Hazard Class (WGK)	WGK 3 (severe hazard to water).	

Hazard Identification and Personal Protection

While specific toxicological properties for **2,6-Dimethoxynaphthalene** have not been thoroughly investigated, related compounds and its chemical class suggest potential hazards. [5] It should be handled with care, assuming it may cause irritation to the eyes, skin, and respiratory tract.[5]

General Safety Precautions:

- Avoid contact with eyes, skin, and clothing.[5]
- Minimize dust generation and accumulation.[5]
- Do not ingest or inhale.[5]
- Wash hands thoroughly after handling.[5]

Recommended Personal Protective Equipment (PPE):

Equipment	Specification	Citation(s)
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[5]
Hand Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) inspected prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices.	
Skin/Body Protection	Wear appropriate protective clothing to prevent skin exposure.	[5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 type) should be used if exposure limits are exceeded or if irritation is experienced.	[6]

Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **2,6-Dimethoxynaphthalene** and ensuring laboratory safety.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[5][6][7]

- Ensure safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[8]

General Handling Procedures:

- As an aromatic ether, **2,6-Dimethoxynaphthalene** should be handled with an awareness of potential peroxide formation. Ethers can react with oxygen in the presence of light to form unstable peroxides, which can detonate upon concentration (e.g., during distillation) or disturbance.[9][10][11]
- Avoid the formation of dust when handling the solid material.[6]
- Keep the compound away from incompatible materials such as strong oxidizing agents, strong bases, acid anhydrides, and acid chlorides.[8]

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6]
- It is advisable to store under an inert atmosphere.[8]
- Mark containers with the date of receipt and the date of first opening to track the potential for peroxide formation.[11]

Emergency and First Aid Procedures

In the event of exposure or an accident, follow these procedures immediately.

Exposure Route	First Aid Measure	Citation(s)
Inhalation	Remove from exposure and move to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek medical aid.	[5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.	[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[5]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Seek medical aid.	[5]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or an appropriate foam that is suitable for the surrounding fire.[5]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated through thermal decomposition or combustion.[5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][8]

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear the proper personal protective equipment as outlined in Section 2.[8]
- Containment and Cleanup: For spills, sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[5][6] Prevent the product from entering drains.[12]

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations.[12] Waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[8] Do not mix with other waste. Handle uncleaned containers as you would the product itself.[12]

Experimental Protocols

The following provides a detailed methodology for a common laboratory task: weighing and preparing a solution of **2,6-Dimethoxynaphthalene**.

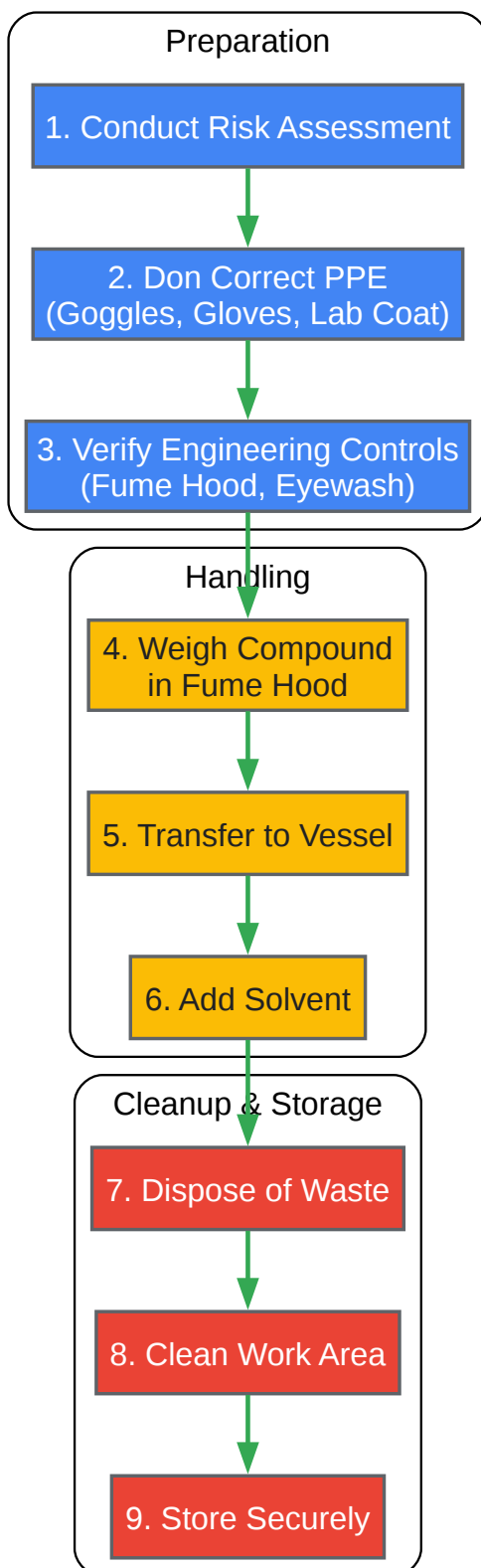
Protocol: Weighing and Solubilizing Solid **2,6-Dimethoxynaphthalene**

- Preparation and PPE:
 - Before beginning, ensure the chemical fume hood is operational and the work area is clean.
 - Don the required PPE: a lab coat, safety goggles, and appropriate chemical-resistant gloves (e.g., nitrile).
- Weighing the Compound:
 - Place a weigh boat on the analytical balance and tare the balance.
 - Inside the chemical fume hood, carefully use a clean spatula to transfer the desired amount of **2,6-Dimethoxynaphthalene** powder from its storage container to the weigh boat.

- Minimize any dust creation. If dust is generated, ensure the fume hood sash is at the appropriate height to capture it.
- Securely close the primary storage container of **2,6-Dimethoxynaphthalene**.
- Record the precise weight of the compound.
- Transfer and Solubilization:
 - Carefully transfer the weighed powder into an appropriate glass vessel (e.g., beaker or flask).
 - Add the desired solvent to the vessel in the fume hood.
 - If necessary, use a magnetic stirrer or gentle agitation to fully dissolve the compound.
- Cleanup:
 - Properly dispose of the used weigh boat and any contaminated materials (e.g., wipes) in the designated solid chemical waste container.
 - Wipe down the spatula and the work surface inside the fume hood.
 - Remove gloves and wash hands thoroughly with soap and water.

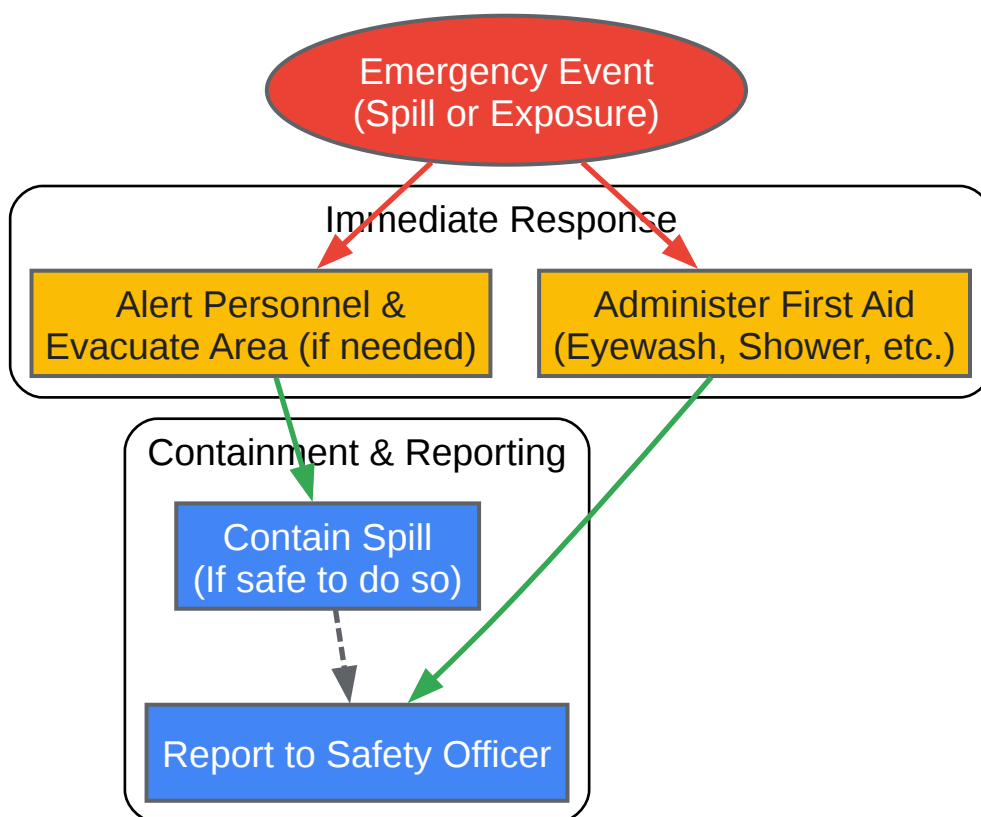
Visualizations

The following diagrams illustrate key safety workflows and relationships for handling **2,6-Dimethoxynaphthalene**.



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Caption: Workflow for Safe Handling of **2,6-Dimethoxynaphthalene**.



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